

Application Note: Precision Synthesis of H-Ala-Phe-Ala-OH via Fmoc-SPPS

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Compound of Interest

Compound Name: *H-Ala-Phe-Ala-OH*

Cat. No.: *B1277826*

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Abstract & Strategic Rationale

The synthesis of the tripeptide **H-Ala-Phe-Ala-OH** serves as a fundamental benchmark for validating coupling efficiency and resin handling in Solid-Phase Peptide Synthesis (SPPS). While structurally simple, this sequence demands rigorous attention to protocol to prevent common pitfalls such as C-terminal racemization and incomplete coupling.

This guide details a high-fidelity protocol using Fmoc (9-fluorenylmethoxycarbonyl) chemistry. Unlike traditional Boc strategies, Fmoc-SPPS allows for milder deprotection conditions, preserving peptide integrity. We utilize Wang resin pre-loaded with Alanine to eliminate the risk of racemization during the critical first residue attachment. Furthermore, we employ the DIC/Oxyma Pure coupling system, which offers superior suppression of racemization compared to HBTU/DIEA and eliminates the explosion risks associated with HOBt.

Target Molecule Profile

Property	Detail
Sequence	H-L-Ala-L-Phe-L-Ala-OH
Formula	C ₂₄ H ₂₉ N ₃ O ₄
MW (Average)	423.51 g/mol
Monoisotopic Mass	423.22 Da
Isoelectric Point (pI)	~5.5

Materials & Reagents

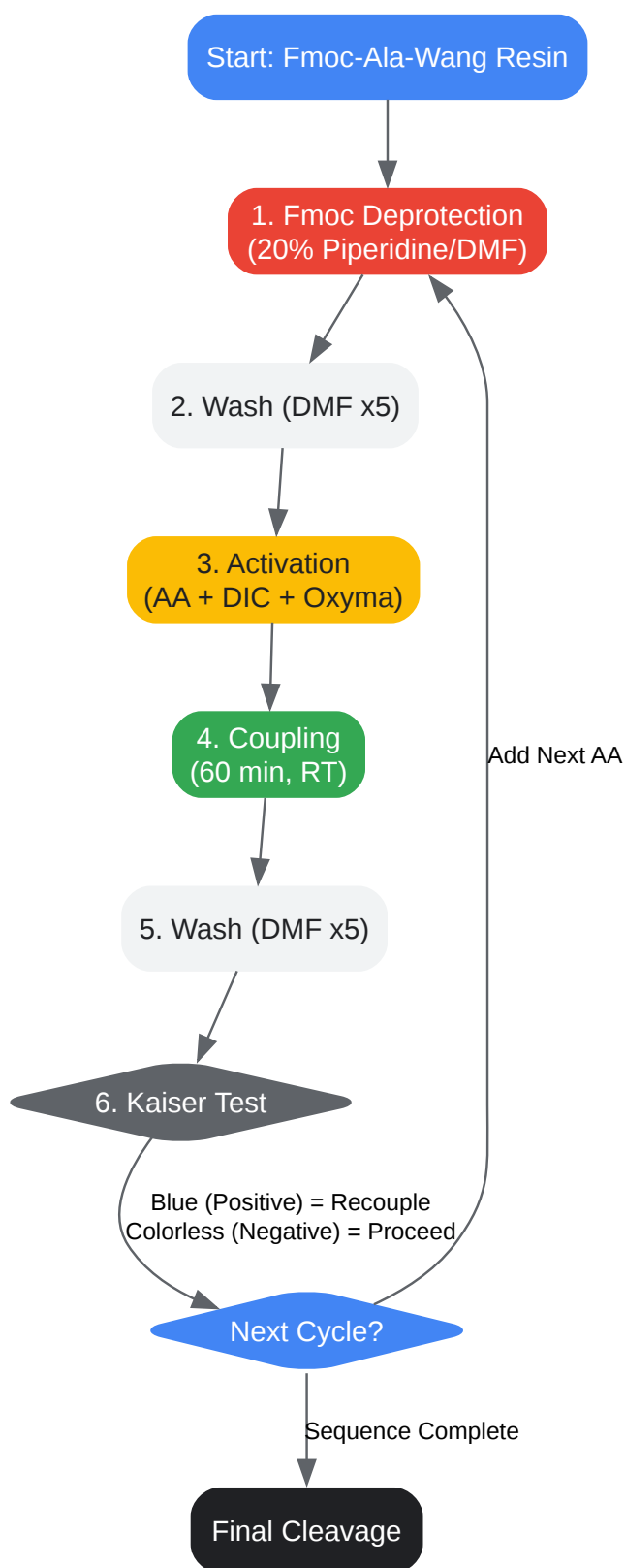
To ensure reproducibility, use reagents meeting the following specifications:

- Solid Support: Fmoc-Ala-Wang Resin (Loading: 0.4 – 0.8 mmol/g). Rationale: Pre-loaded resin avoids the difficult esterification step of the first amino acid.
- Amino Acids:
 - Fmoc-L-Phe-OH
 - Fmoc-L-Ala-OH
 - (Note: Side-chain protection is not required for Ala or Phe).
- Coupling Reagents:
 - DIC (N,N'-Diisopropylcarbodiimide) – Activator.
 - Oxyma Pure (Ethyl (hydroxyimino)cyanoacetate) – Additive to suppress racemization.
- Solvents & Deprotection:
 - DMF (N,N-Dimethylformamide) – Peptide grade, amine-free.
 - Piperidine (20% v/v in DMF) – For Fmoc removal.[\[1\]](#)[\[2\]](#)

- Cleavage Cocktail: TFA (Trifluoroacetic acid), TIS (Triisopropylsilane), Water (HPLC grade).

Methodological Workflow

The synthesis follows a cyclical process of deprotection, washing, and coupling.^[2] The logic is visualized below:



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Figure 1: The standard Fmoc-SPPS reaction cycle. High-contrast nodes indicate critical chemical state changes.

Detailed Experimental Protocol

Phase A: Resin Preparation & Swelling

Causality: Polystyrene resins shrink in dry states. Solvation in DMF expands the polymer matrix, exposing reactive sites for chemistry.

- Weigh 250 mg of Fmoc-Ala-Wang resin (assuming 0.6 mmol/g loading = 0.15 mmol scale).
- Place in a fritted polypropylene reaction vessel.
- Add 5 mL DMF and agitate gently for 30 minutes.
- Drain solvent.

Phase B: The Synthesis Cycle (Repeat for Phe, then Ala)

Step 1: Fmoc Deprotection[2][3][4]

- Add 5 mL of 20% Piperidine in DMF.
- Agitate for 3 minutes (initial flash deprotection). Drain.
- Add fresh 5 mL of 20% Piperidine in DMF.
- Agitate for 12 minutes.
- Drain and wash resin with DMF (5 x 5 mL).
 - Validation: The waste from step 1 will be yellow (dibenzofulvene-piperidine adduct), confirming Fmoc removal.

Step 2: Amino Acid Activation & Coupling

Expert Insight: We use a 3-fold molar excess (0.45 mmol) to drive the reaction to completion (Le Chatelier's principle).

- In a separate vial, dissolve 0.45 mmol of Fmoc-L-Phe-OH (or Fmoc-L-Ala-OH for the final cycle) in 2 mL DMF.
- Add 0.45 mmol Oxyma Pure.
- Add 0.45 mmol DIC.
- Pre-activation: Let the mixture stand for 2 minutes. The solution may turn slightly yellow/orange.
- Transfer the activated solution to the resin vessel.
- Agitate at Room Temperature (RT) for 60 minutes.

Step 3: Monitoring (Kaiser Test)

- Take a few resin beads, wash with ethanol.
- Add Kaiser reagents (Ninhydrin/Phenol/KCN). Heat at 100°C for 2 mins.
 - Colorless/Yellow beads: Coupling complete (99%+). Proceed.
 - Blue beads: Free amines present. Incomplete coupling. Action: Re-couple.

Step 4: Final Fmoc Removal

After coupling the final Alanine (N-terminus), perform one last Deprotection cycle (Phase B, Step 1) to remove the final Fmoc group, yielding the free amine H-Ala-Phe-Ala-Resin. Wash thoroughly with DMF, then DCM (Dichloromethane), and dry under nitrogen.

Cleavage & Isolation

This step detaches the peptide from the resin and removes protecting groups (though none are present on side chains here).

- Cocktail Formulation: TFA / TIS / H₂O (95 : 2.5 : 2.5 v/v).
 - Why TIS/Water? Even without side chains, the linker cleavage generates a carbocation. TIS and Water act as scavengers to prevent this cation from re-attaching to the peptide

(alkylation).



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Figure 2: Cleavage and isolation workflow. The ether precipitation step is critical for removing non-peptide organic impurities.

Protocol:

- Add 5 mL cleavage cocktail to the dried resin.
- Agitate for 2 hours.
- Filter the solution into a 50 mL centrifuge tube (discard the resin beads).
- Add 40 mL of ice-cold diethyl ether. The peptide will precipitate as a white solid.
- Centrifuge (3000 rpm, 5 min) and decant the ether.
- Resuspend pellet in fresh ether, centrifuge, and decant (Repeat 2x).
- Dry the pellet under nitrogen. Dissolve in H₂O/Acetonitrile and lyophilize.

Analytical Validation

Verify the product identity and purity using LC-MS.

Parameter	Expected Value	Notes
Monoisotopic Mass	307.15 Da	[M+H] ⁺ = 308.16
Retention Time	~12-15 min	Dependent on C18 gradient (e.g., 5-60% ACN)
Impurities	< 5%	Main impurities: Deletion sequences (des-Phe)

Troubleshooting Guide:

- Low Yield:[5] Likely due to resin aggregation. Use "Magic Mixture" (DCM/DMF/NMP) for swelling.
- Racemization:[4][6] If D-Phe is detected, lower the coupling temperature to 4°C and ensure Oxyma is fresh.

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